

InChIKey and CAS number for 2-Methoxy-4-(2-nitrovinyl)phenol.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-4-(2-nitrovinyl)phenol

Cat. No.: B361433

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Technical Guide: 2-Methoxy-4-(2-nitrovinyl)phenol

For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information for **2-Methoxy-4-(2-nitrovinyl)phenol**. Following a comprehensive literature search, it has been determined that while chemical identifiers are available for this compound, detailed biological data, experimental protocols, and associated signaling pathways are not readily available in the public domain.

As a structurally related compound with extensive published research, this guide will subsequently focus on 2-Methoxy-4-vinylphenol (2M4VP) to illustrate the depth of technical information and data visualization requested. This information is provided as a point of reference and for its potential relevance in similar research areas.

Chemical Identification of 2-Methoxy-4-(2-nitrovinyl)phenol

A summary of the key chemical identifiers for **2-Methoxy-4-(2-nitrovinyl)phenol** is provided below.

Identifier	Value
CAS Number	6178-42-3[1][2][3][4]
InChIKey	XVXCSPJSXIUNQJ-SNAWJCMRSA-N[5]
Molecular Formula	C9H9NO4[1][2][3][5]
Molecular Weight	195.17 g/mol [1][2][6]
Synonyms	trans-4-Hydroxy-3-methoxy-beta-nitrostyrene, 2-Hydroxy-5-[(E)-2-nitroethenyl]anisole[6]

Biological Activity and Experimental Data of 2-Methoxy-4-(2-nitrovinyl)phenol

Despite a thorough search, no significant quantitative data on the biological activity, detailed experimental protocols, or established signaling pathways for **2-Methoxy-4-(2-nitrovinyl)phenol** were found. The compound is listed as an experimental molecule, with one source suggesting it may inhibit glycosidases and alkaloids, though no supporting data was identified.[2]

Reference Compound: In-depth Technical Guide on 2-Methoxy-4-vinylphenol (2M4VP)

The following sections provide a detailed overview of the anti-inflammatory properties of the structurally related compound, 2-Methoxy-4-vinylphenol (CAS Number: 7786-61-0, InChIKey: YOMSJEATGXXYPX-UHFFFAOYSA-N).[7]

Overview of Anti-Inflammatory Activity

2-Methoxy-4-vinylphenol (2M4VP) is a natural compound that has demonstrated significant anti-inflammatory effects.[8][9] Research indicates that its mechanism of action involves the modulation of key inflammatory pathways, including NF-κB, MAPK, and the Nrf2/ARE signaling cascade.[8][10]

Quantitative Data on Anti-Inflammatory Effects

The anti-inflammatory effects of 2M4VP have been quantified in various studies. The tables below summarize key findings from research on lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage cells.

Table 1: Effect of 2M4VP on Pro-inflammatory Mediators

Concentration	Inhibition of Nitric Oxide (NO) Production	Inhibition of Prostaglandin E2 (PGE2) Production
0 - 40 μ M	Dose-dependent inhibition	Dose-dependent inhibition
Reference	[10]	[10]

Table 2: Effect of 2M4VP on Pro-inflammatory Enzyme Expression

Concentration	Inhibition of iNOS Protein Expression	Inhibition of COX-2 Protein Expression
0 - 40 μ M	Inhibited over-expression	Inhibited over-expression
Reference	[11]	[11]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the literature on 2M4VP.

5.1 Cell Culture and Treatment

RAW264.7 macrophage cells were cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified atmosphere. For experiments, cells were pre-treated with various concentrations of 2M4VP for a specified time before being stimulated with lipopolysaccharide (LPS) to induce an inflammatory response.

5.2 Nitric Oxide (NO) Production Assay (Griess Method)

- Principle: This colorimetric assay quantifies nitrite, a stable metabolite of NO, in the cell culture supernatant.

- Protocol:
 - Collect 100 μ L of cell culture supernatant from each well of a 96-well plate.
 - Add 100 μ L of Griess reagent (a mixture of 1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) to the supernatant.
 - Incubate the mixture for 10 minutes at room temperature, protected from light.
 - Measure the absorbance at 540 nm using a microplate reader.
 - Calculate the nitrite concentration by comparing the absorbance values to a sodium nitrite standard curve.[\[8\]](#)

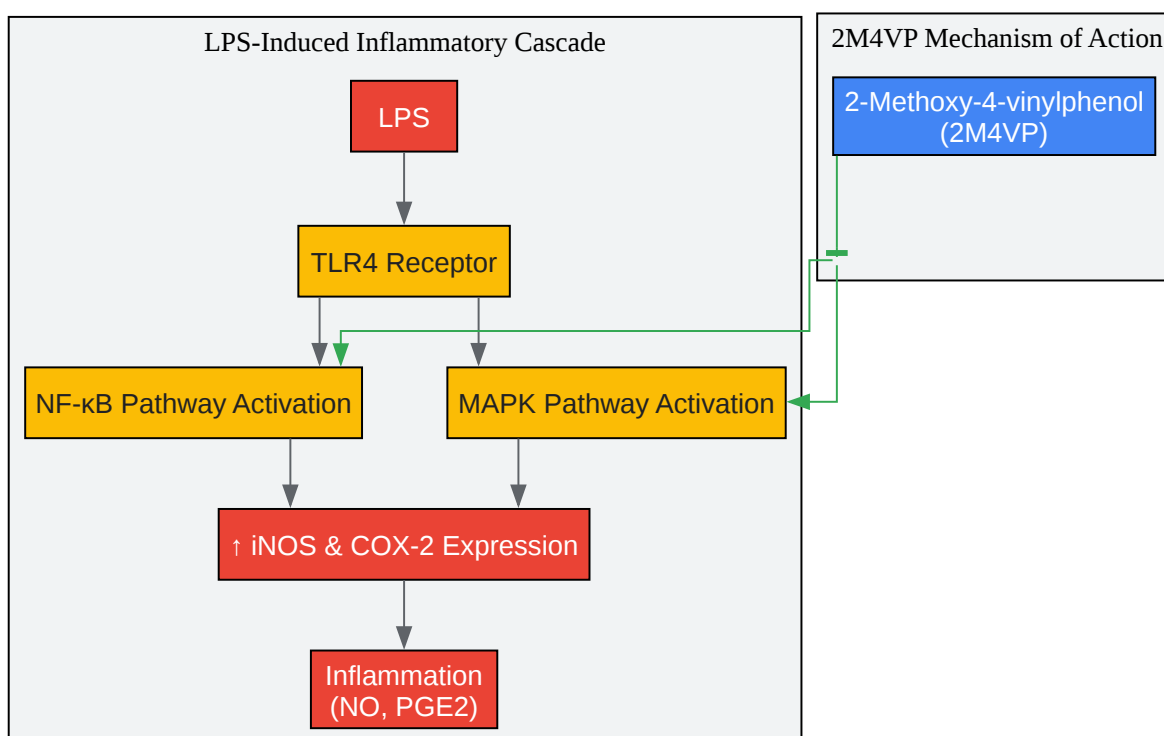
5.3 Western Blot Analysis

- Principle: This technique is used to detect and quantify the expression levels of specific proteins, such as iNOS, COX-2, NF- κ B, and MAPKs.
- Protocol:
 - Lyse the treated cells in a radioimmunoprecipitation assay (RIPA) buffer to extract total protein.
 - Determine the protein concentration using a Bradford or BCA protein assay.
 - Separate equal amounts of protein (e.g., 20-30 μ g) by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - Transfer the separated proteins onto a polyvinylidene difluoride (PVDF) membrane.
 - Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies specific to the target proteins (e.g., anti-iNOS, anti-COX-2, anti-p65, anti-p38) overnight at 4°C.

- Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Detect the protein bands using an enhanced chemiluminescence (ECL) detection system and visualize with an imaging system.[10]

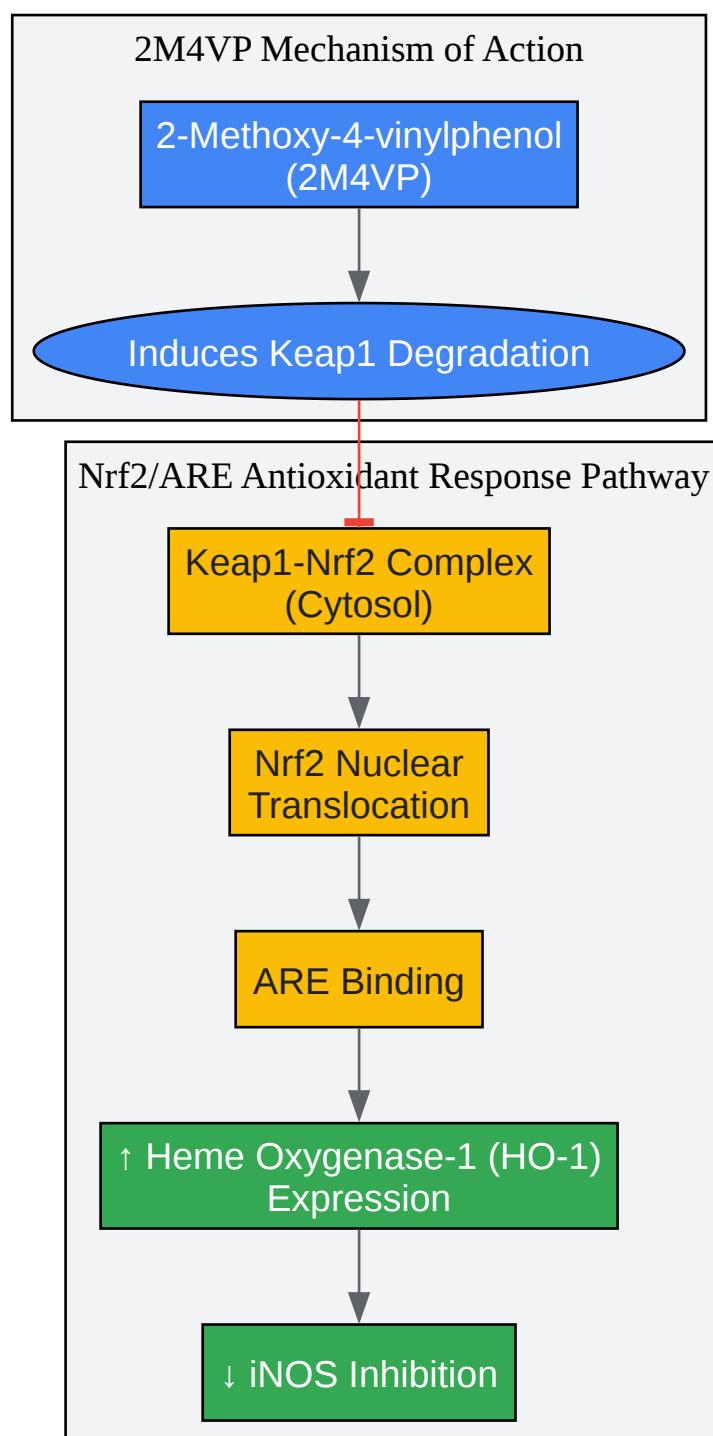
Signaling Pathways and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the key signaling pathways modulated by 2M4VP in its anti-inflammatory response.



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Figure 1: Inhibition of NF-κB and MAPK Pathways by 2M4VP.



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- To cite this document: BenchChem. [InChIKey and CAS number for 2-Methoxy-4-(2-nitrovinyl)phenol.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b361433#inchikey-and-cas-number-for-2-methoxy-4-2-nitrovinyl-phenol]

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